

2-Isopropoxyethanamine CAS number and properties

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Compound of Interest

Compound Name: *2-Isopropoxyethanamine*

Cat. No.: *B1332123*

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Technical Guide: 2-Isopropoxyethanamine

CAS Number: 81731-43-3

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Isopropoxyethanamine, also known by synonyms such as 2-aminoethyl isopropyl ether, is a bifunctional organic compound featuring both a primary amine and an ether linkage.^{[1][2]} Its structure makes it a valuable building block in organic synthesis, particularly in the development of more complex molecules within the pharmaceutical and agrochemical industries. The presence of both a nucleophilic amine group and a polar ether moiety allows for a range of chemical transformations, making it a versatile intermediate for introducing the isopropoxyethyl functional group into target structures. This guide provides a comprehensive overview of its properties, a representative synthesis protocol, safety information, and its potential applications in research and development.

Physicochemical Properties

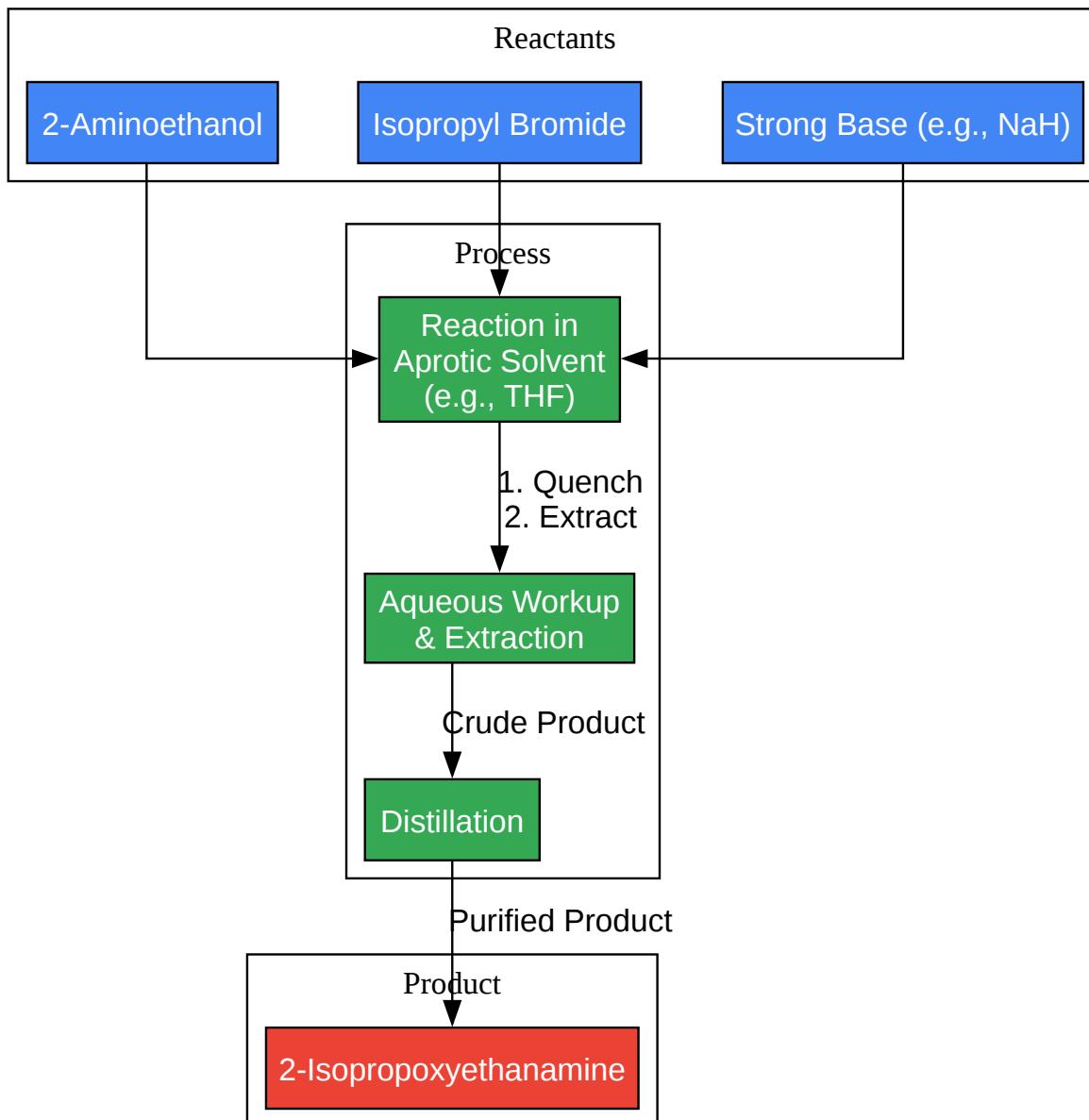
2-Isopropoxyethanamine is a colorless to almost colorless liquid under standard conditions. ^[2] Its key physical and chemical properties are summarized in the table below.

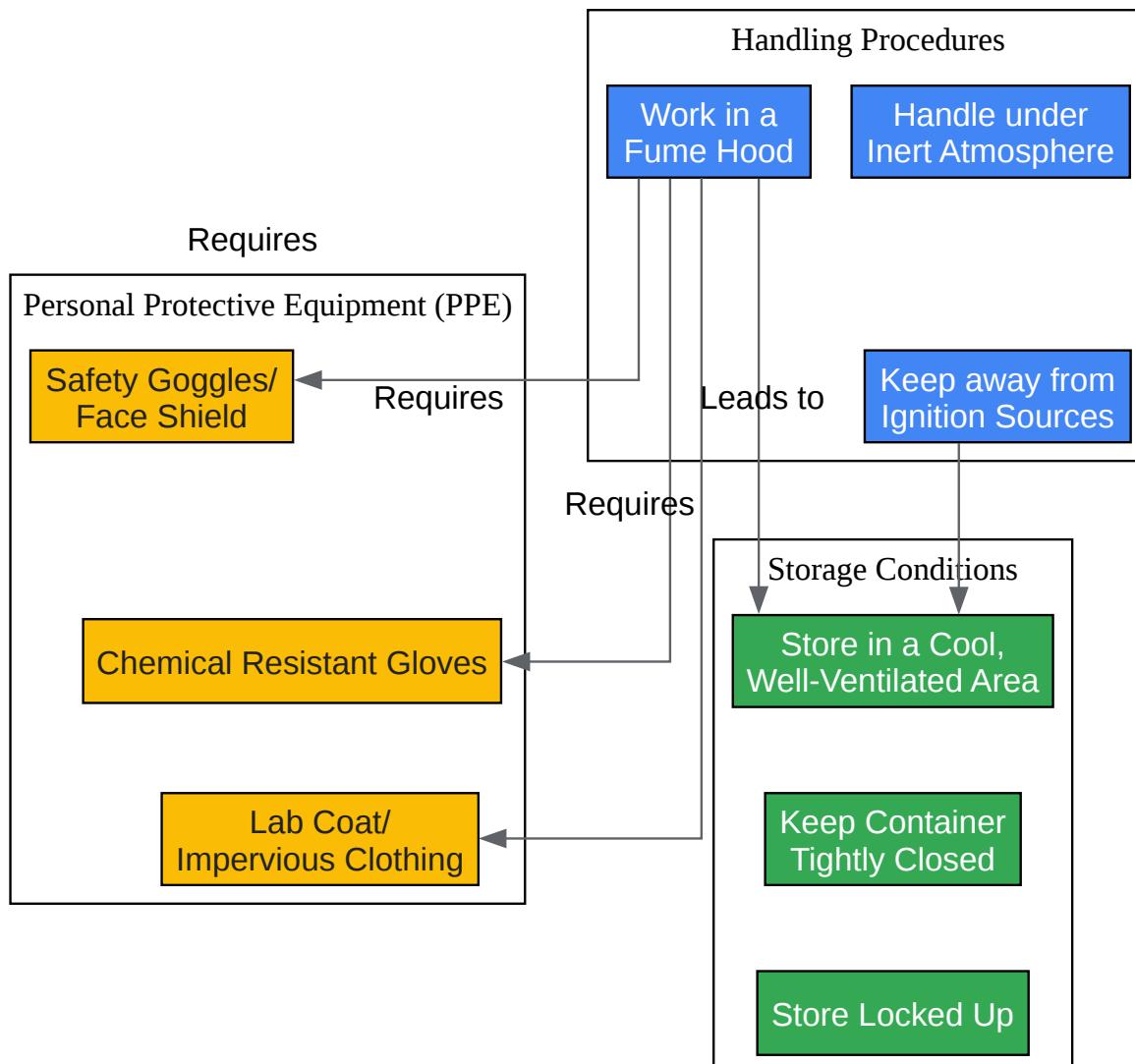
Property	Value	Reference(s)
CAS Number	81731-43-3	[1] [3] [4]
Molecular Formula	C ₅ H ₁₃ NO	[3] [4]
Molecular Weight	103.16 g/mol	[3] [4]
Boiling Point	120 °C	[2]
Density	0.84 g/cm ³	[2]
Refractive Index	1.4070 - 1.4120	[2]
pKa (Predicted)	8.98 ± 0.10	[2]
Physical Form	Clear Liquid	[2]

Synthesis and Reactivity

Representative Synthesis: Williamson Ether Synthesis

A common and effective method for the preparation of **2-Isopropoxyethanamine** is via the Williamson ether synthesis. This involves the reaction of an ethanolamine derivative with an isopropyl halide. A plausible synthetic route is the reaction of 2-aminoethanol with isopropyl bromide.



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References

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- 2. 2-(Propan-2-yloxy)ethan-1-amine | C5H13NO | CID 533866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Isopropoxy-ethylamine | CAS: 81731-43-3 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 4. scbt.com [scbt.com]
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